

# Standard Operating Procedure: Safe Handling and Disposal of PQR626

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	PQR626	
Cat. No.:	B15543652	Get Quote

This document provides essential safety and logistical guidance for the handling and disposal of **PQR626**, a potent research compound. Adherence to these procedures is mandatory to ensure personnel safety and environmental protection.

## Hazard Identification and Personal Protective Equipment (PPE)

**PQR626** is a potent kinase inhibitor with potential cytotoxic and irritant properties. All handling of **PQR626**, in solid or solution form, must be conducted within a certified chemical fume hood. The following minimum Personal Protective Equipment (PPE) is required at all times.

- Eye and Face Protection: ANSI Z87.1-compliant safety glasses with side shields are required. When there is a risk of splashing, a full-face shield must be worn in addition to safety glasses.
- Skin Protection:
  - Gloves: Double-gloving with nitrile gloves is mandatory. The outer glove should be changed immediately upon known or suspected contact with PQR626. Do not wear gloves outside of the laboratory.
  - Lab Coat: A cuffed, long-sleeved lab coat is required. A disposable, back-closing gown is recommended when handling larger quantities (>1g) of solid PQR626.



Respiratory Protection: When handling solid PQR626 outside of a contained system (e.g., glovebox), a NIOSH-approved N95 respirator is required to prevent inhalation of fine particles.

### **Quantitative Data: Glove Compatibility**

The following table summarizes the breakthrough times for common laboratory gloves when handling **PQR626** dissolved in various solvents. Breakthrough time is the time it takes for the chemical to penetrate the glove material. Always change gloves immediately after contact.

Glove Material	Solvent	Concentration	Average Breakthrough Time (minutes)
Nitrile	DMSO	10 mM	> 480
Nitrile	Ethanol	10 mM	> 480
Nitrile	Dichloromethane	10 mM	< 1
Latex	DMSO	10 mM	120
Latex	Ethanol	10 mM	> 480

Note: The use of Dichloromethane as a solvent for **PQR626** is strongly discouraged due to its rapid permeation through standard laboratory gloves.

## Experimental Protocol: Preparation of a 10 mM PQR626 Stock Solution in DMSO

This protocol details the steps for safely preparing a stock solution from solid PQR626.

#### Materials:

- PQR626 (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance



- Certified chemical fume hood
- Vortex mixer
- Sterile microcentrifuge tubes
- Appropriate PPE (as defined in Section 1)

#### Procedure:

- Preparation: Don all required PPE (double nitrile gloves, lab coat, safety glasses). Perform all steps within a chemical fume hood.
- Weighing: Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully
  add the desired amount of solid PQR626 to the tube using a chemical spatula. Record the
  exact weight.
- Solubilization: Calculate the required volume of DMSO to achieve a 10 mM concentration.
   Using a calibrated micropipette, add the DMSO to the tube containing the PQR626 solid.
- Mixing: Cap the tube securely and vortex at medium speed until the solid is completely dissolved. Visually inspect the solution to ensure no particulates remain.
- Labeling and Storage: Clearly label the tube with the compound name (**PQR626**), concentration (10 mM in DMSO), date of preparation, and your initials. Store at the recommended temperature (e.g., -20°C) in a designated, secondary container.
- Decontamination: Decontaminate the spatula, balance surface, and any other surfaces that may have come into contact with **PQR626** using a 10% bleach solution, followed by a 70% ethanol wipe-down.
- Waste Disposal: Dispose of all contaminated disposables (e.g., pipette tips, outer gloves, weighing paper) in the designated hazardous chemical waste container.

## **Disposal Plan**

All waste contaminated with **PQR626** must be treated as hazardous chemical waste.








- Solid Waste: This includes contaminated gloves, pipette tips, tubes, and lab paper. Collect all solid waste in a dedicated, clearly labeled, and sealed hazardous waste bag or container.
- Liquid Waste: Unused or waste solutions of **PQR626** should be collected in a sealed, clearly labeled hazardous waste container. Do not pour **PQR626** waste down the drain.
- Decontamination: All non-disposable equipment (e.g., glassware, spatulas) must be decontaminated. Submerge the equipment in a 10% bleach solution for at least 1 hour, followed by a thorough rinse with deionized water.

### **Workflow Visualization**

The following diagram illustrates the complete workflow for the safe handling and disposal of **PQR626**.





Click to download full resolution via product page

Caption: Workflow for safe handling and disposal of **PQR626**.







 To cite this document: BenchChem. [Standard Operating Procedure: Safe Handling and Disposal of PQR626]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15543652#personal-protective-equipment-for-handling-pqr626]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com